

Technical Guide: Chemical Properties & Applications of ((Pentyloxy)methyl)oxirane

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Compound of Interest

Compound Name: ((Pentyloxy)methyl) oxirane

CAS No.: 7297-11-2

Cat. No.: B1660194

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Part 1: Executive Summary

((Pentyloxy)methyl)oxirane, commonly known as Pentyl Glycidyl Ether (PGE) or Amyl Glycidyl Ether, is a monofunctional aliphatic epoxy monomer. Characterized by a five-carbon (pentyl) hydrophobic tail attached to a reactive glycidyl ether headgroup, this molecule serves as a critical intermediate in the synthesis of amphiphilic surfactants and as a reactive diluent in high-performance epoxy resin systems.

Unlike its shorter-chain analogs (methyl/ethyl glycidyl ethers) which are highly volatile, or its longer-chain counterparts (C12-C14 glycidyl ethers) which can suffer from steric sluggishness, PGE offers a unique hydrophilic-lipophilic balance (HLB). This guide details its physicochemical profile, synthetic pathways, and reactivity mechanisms, providing a self-validating protocol for its handling and application.

Part 2: Molecular Architecture & Identification

The molecule consists of a pentyl chain ether-linked to a glycidyl group. The oxirane ring provides high reactivity toward nucleophiles, while the pentyl chain imparts hydrophobicity and flexibility.

Parameter	Technical Specification
IUPAC Name	2-[(Pentyloxy)methyl]oxirane
Common Synonyms	Pentyl glycidyl ether; Amyl glycidyl ether; (Pentyloxy)methyloxirane
CAS Number	121906-42-1 (R-isomer); Note: Industrial grades are often racemic mixtures.
Molecular Formula	C ₈ H ₁₆ O ₂
SMILES	CCCCCOCC1CO1
Molecular Weight	144.21 g/mol

Part 3: Physicochemical Profile

The following data represents the standard physicochemical properties for high-purity (>95%) grades.

Property	Value	Condition / Method
Physical State	Colorless Liquid	STP (25°C, 1 atm)
Boiling Point	65–66 °C	@ 8 mmHg (Vacuum Distillation)
Density	0.91 g/mL	@ 25 °C
Refractive Index	1.425	Standard Refractometry
Flash Point	> 60 °C (Estimated)	Closed Cup (Class II Combustible)
Solubility	Immiscible in water; Soluble in alcohols, ketones, aromatics	Hydrophobic effect of C5 chain
Vapor Pressure	< 1 mmHg	@ 20 °C (Low volatility compared to methyl analog)

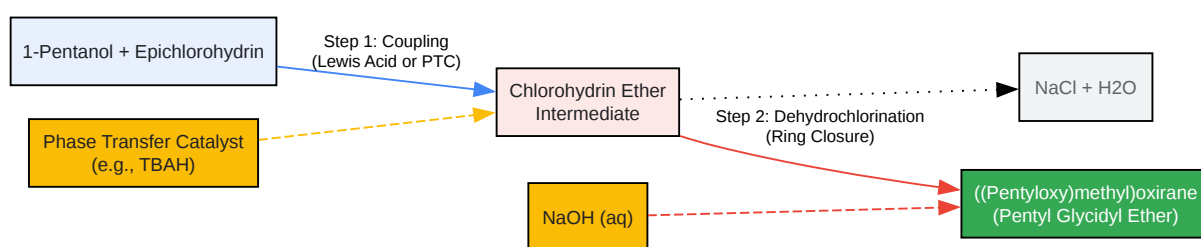
Scientist's Note: The boiling point under reduced pressure is the most critical parameter for purification. Attempting to distill at atmospheric pressure may lead to thermal polymerization or ring degradation.

Part 4: Synthetic Pathways

The industrial synthesis of ((Pentyloxy)methyl)oxirane follows a classic Williamson Ether Synthesis utilizing epichlorohydrin and 1-pentanol. This process is favored for its scalability, though it requires careful control of pH to prevent premature ring opening.

Synthesis Workflow (Graphviz Visualization)

The following diagram illustrates the two-step mechanism: coupling followed by dehydrochlorination.



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Figure 1: Two-step synthesis involving the formation of a chlorohydrin intermediate followed by base-catalyzed ring closure.

Critical Process Parameters

- **Stoichiometry:** A molar excess of epichlorohydrin (typically 2-4 equivalents) is used to suppress the formation of oligomeric byproducts (diglycidyl ethers).
- **Temperature Control:** The coupling step is exothermic. Maintain to avoid uncontrolled polymerization.

- Phase Transfer: The use of tetrabutylammonium bromide (TBAB) significantly accelerates the reaction between the organic alcohol and the aqueous epichlorohydrin phase.

Part 5: Reactivity Profile & Mechanisms

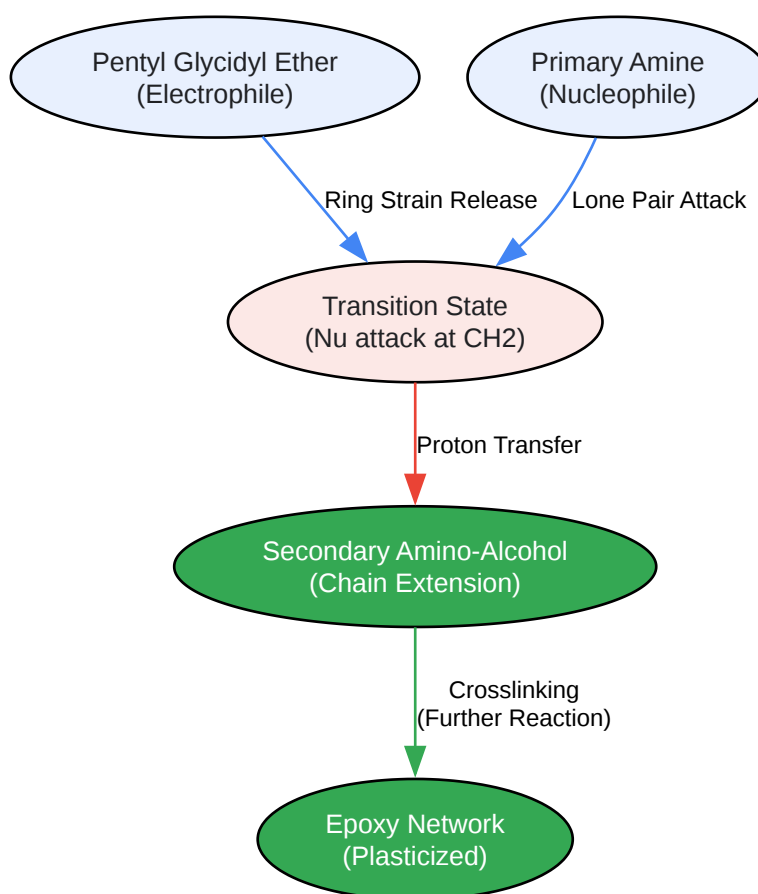
The core utility of ((Pentyloxy)methyl)oxirane lies in the high ring strain (~27 kcal/mol) of the epoxide group, making it susceptible to nucleophilic attack.

Nucleophilic Ring Opening (Amine Curing)

In epoxy resin applications, PGE acts as a "chain terminator" or reactive diluent. It reacts with primary amines to form secondary alcohols. The pentyl tail provides internal plasticization, reducing the brittleness of the final cured network.

Mechanism: The nucleophile (Amine Nitrogen) attacks the less sterically hindered carbon (the methylene group,

-carbon) of the oxirane ring.



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Figure 2: Mechanism of amine curing. The pentyl chain remains pendant, increasing free volume and flexibility.

Polymerization (AROP)

PGE can undergo Anionic Ring-Opening Polymerization (AROP) to form polyethers.

- Initiator: Alkoxides (e.g., Potassium t-butoxide).
- Outcome: Poly(pentyl glycidyl ether), a hydrophobic polymer backbone used in amphiphilic block copolymers.

Part 6: Applications in Drug Development & Materials

Reactive Diluent for Epoxy Systems

High-viscosity epoxy resins (like BADGE) often require dilution for processing.

- Role: PGE reduces viscosity effectively due to its low molecular weight.
- Advantage: Unlike non-reactive solvents, PGE covalently bonds into the matrix, preventing "leaching" or VOC emission after cure.
- Trade-off: Being monofunctional, it reduces the crosslink density, lowering the Glass Transition Temperature () and increasing impact resistance (toughness).

Surfactant Precursor

The hydrophobic pentyl chain makes PGE an ideal building block for "Gemini" surfactants or specialized non-ionic detergents.

- Reaction: Hydrolysis of PGE yields glycerol mono-pentyl ether (pentyl glycerin), a hydrotrope with excellent solvo-surfactant properties.

Part 7: Safety & Handling Protocols

Hazard Classification (GHS):

- Skin Irritation: Category 2 (Causes skin irritation).
- Skin Sensitization: Category 1 (May cause an allergic skin reaction).
- Germ Cell Mutagenicity: Category 2 (Suspected of causing genetic defects - class effect of glycidyl ethers).

Self-Validating Handling Protocol

To ensure data integrity and safety, follow this "Check-Verify" protocol:

- Pre-Experiment Check:
 - PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
 - Ventilation: All operations must be performed in a fume hood.
- Quenching Verification:
 - Before disposal, verify no active epoxide remains.
 - Test: Mix a small aliquot with 5% aqueous pyridine/phenolphthalein. If pink color persists (basic), epoxide may still be present.
 - Neutralization: Treat waste with aqueous NaOH to hydrolyze the ring to the glycol before disposal.
- Spill Management:
 - Absorb with inert material (vermiculite). Do NOT use sawdust (fire hazard with epoxides).

Part 8: References

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